

N-Boc-iminodipropionic acid structure and IUPAC name

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Compound of Interest

Compound Name: *N-Boc-iminodipropionic acid*

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An In-depth Technical Guide to **N-Boc-iminodipropionic Acid**: Structure, Synthesis, and Applications

Introduction

N-Boc-iminodipropionic acid is a symmetrical, non-chiral difunctional molecule that has emerged as a valuable building block in medicinal chemistry and organic synthesis.^[1] Structurally, it consists of a central secondary amine functionalized with two propionic acid chains, where the nitrogen atom is protected by a tert-butyloxycarbonyl (Boc) group.^[1] This Boc protecting group is a cornerstone of modern peptide synthesis and related disciplines, prized for its stability under a wide range of reaction conditions and its facile, selective removal under acidic conditions.

The presence of two carboxylic acid moieties provides synthetic handles for the construction of more complex molecular architectures, making it an ideal linker or scaffold.^[2] This guide provides a comprehensive overview of **N-Boc-iminodipropionic acid**, detailing its chemical identity, physicochemical properties, a representative synthesis protocol, and its key applications for researchers and professionals in drug development.

Chemical Identity and Nomenclature

A precise understanding of a molecule's structure and its formal name is fundamental for unambiguous scientific communication. This section details the IUPAC name, common synonyms, and the structural features of **N-Boc-iminodipropionic acid**.

IUPAC Name and Synonyms

The systematic IUPAC name for this compound is 3-[2-carboxyethyl-[(2-methylpropan-2-yl)oxycarbonyl]amino]propanoic acid.[3]

This name is derived by identifying the longest carbon chain containing the principal functional group (a carboxylic acid), which is a propanoic acid backbone. The substituent at the 3-position is the complex amino group, which itself is substituted with another "2-carboxyethyl" group and the tert-butyloxycarbonyl group, systematically named "(2-methylpropan-2-yl)oxycarbonyl".

Several synonyms are commonly used in commercial and research contexts:

- 3,3'-[(tert-Butoxycarbonyl)azanediyl]dipropionic acid[3]
- N-(tert-butoxycarbonyl)iminodipropionic acid[4]
- N-Boc-3,3'-azanediylidipropionic acid[5]

Chemical Structure

The structure of **N-Boc-iminodipropionic acid** is characterized by a central nitrogen atom bonded to a Boc protecting group and two separate propionic acid chains.

- **Boc Protecting Group:** The tert-butyloxycarbonyl group is a carbamate that sterically and electronically shields the nitrogen atom, preventing it from participating in unwanted side reactions such as acylation or alkylation. Its key advantage is its acid lability; it can be cleanly removed with mild acids like trifluoroacetic acid (TFA) to liberate the free amine.
- **Iminodipropionic Acid Backbone:** The $N(\text{CH}_2\text{CH}_2\text{COOH})_2$ core provides two carboxylic acid functional groups. These groups can be selectively activated and coupled to amines, alcohols, or other nucleophiles, allowing the molecule to function as a symmetrical linker to conjugate two different molecular entities or to build polymeric structures.

The diagram below illustrates the fundamental connectivity of the molecule.

Caption: 2D representation of **N-Boc-iminodipropionic acid**.

Physicochemical Properties

The physical and chemical properties of a compound are critical for its handling, storage, and application in experimental setups. The key properties of **N-Boc-iminodipropionic acid** are summarized below.

Property	Value	Source(s)
CAS Number	143766-89-6	[1][2][4][5][6]
Molecular Formula	C ₁₁ H ₁₉ NO ₆	[1][6]
Molecular Weight	261.27 g/mol	[1][3][6]
Appearance	White powder or lumps	[1]
Melting Point	79-86 °C	[1]
Purity	≥97.0% (HPLC)	[5]
SMILES	<chem>CC(C)(C)OC(=O)N(CCC(=O)O)CCC(=O)O</chem>	[2][5]
InChI Key	NIFJJASPEGEHDS-UHFFFAOYSA-N	[2][3]
Storage	Store at 0-8 °C, sealed in a dry environment	[1][4]

Synthesis and Purification

The synthesis of **N-Boc-iminodipropionic acid** is typically achieved through the protection of the secondary amine of iminodipropionic acid using di-tert-butyl dicarbonate (Boc₂O). This is a standard and high-yielding protocol for introducing the Boc group.

Mechanistic Rationale

The reaction proceeds via nucleophilic attack of the nitrogen atom of iminodipropionic acid on one of the carbonyl carbons of Boc anhydride. A base, such as sodium hydroxide, is essential for two reasons:

- It deprotonates the carboxylic acid groups, rendering the starting material soluble in aqueous media.
- It neutralizes the proton on the amine, increasing its nucleophilicity and driving the reaction forward.

The workup requires acidification, which protonates the carboxylate groups of the product, decreasing its water solubility and allowing for its extraction into an organic solvent.

Detailed Experimental Protocol

This protocol is a representative method for the laboratory-scale synthesis of **N-Boc-iminodipropionic acid**.

Materials and Reagents:

- Iminodipropionic acid
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), concentrated or 6M
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Deionized water
- 1,4-Dioxane (optional, to aid solubility)

Procedure:

- **Dissolution of Starting Material:** In a round-bottom flask equipped with a magnetic stir bar, dissolve iminodipropionic acid in a 1M aqueous solution of sodium hydroxide. Use approximately 2.5-3.0 molar equivalents of NaOH to ensure both carboxylic acids and the

amine are deprotonated. Stir until a clear solution is obtained. The reaction can be cooled in an ice bath (0-5 °C).

- **Addition of Boc Anhydride:** Dissolve di-tert-butyl dicarbonate (1.1-1.2 equivalents) in a minimal amount of a water-miscible solvent like 1,4-dioxane or add it directly if in liquid form. Add the Boc₂O solution dropwise to the stirred, cooled solution of iminodipropionic acid over 30-60 minutes.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir vigorously for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) by spotting a small, acidified aliquot of the reaction mixture against the starting material.
- **Workup - Quenching and Acidification:** Once the reaction is complete, transfer the mixture to a separatory funnel. Carefully acidify the aqueous solution to a pH of 1-2 using concentrated or 6M HCl. Perform this step slowly in an ice bath, as the decomposition of any excess Boc₂O can cause gas evolution. A white precipitate of the product may form.
- **Extraction:** Extract the acidified mixture with ethyl acetate (3 x volume of the aqueous layer). The product will move into the organic phase.
- **Washing:** Combine the organic extracts and wash sequentially with deionized water and then with brine to remove residual acid and inorganic salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product, typically as a white solid or oil that solidifies.
- **Purification:** The crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by flash column chromatography if necessary to achieve high purity (≥97%).

Synthesis Workflow Diagram

The following diagram outlines the key stages of the synthesis and purification process.



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Caption: Workflow for the synthesis of **N-Boc-iminodipropionic acid**.

Applications in Research and Drug Development

The unique trifunctional nature of **N-Boc-iminodipropionic acid**—a protected amine and two carboxylic acids—makes it a highly versatile tool in several areas of chemical and pharmaceutical science.

- **Peptide Synthesis and Peptidomimetics:** The compound serves as a protected building block for creating non-natural peptide structures or for introducing branching in a peptide sequence.^[1] After incorporation into a peptide chain via one of its carboxyl groups, the Boc group can be removed to expose the nitrogen, which can then be further elongated or functionalized.
- **Drug Development and Medicinal Chemistry:** It is frequently used as a stable, non-chiral linker to connect two different pharmacophores or a targeting moiety to a drug payload.^[2] Its defined length and chemical stability are advantageous for designing molecules with precise spatial arrangements needed to interact with biological targets.^{[1][2]} This is crucial in the development of PROTACs (PROteolysis TArgeting Chimeras) and other targeted therapeutics.
- **Bioconjugation:** The dicarboxylic acid structure is ideal for bioconjugation, where biomolecules like proteins, antibodies, or oligonucleotides are attached to drugs or imaging agents.^[2] The two carboxyl groups offer dual points of attachment, enabling the creation of well-defined bioconjugates for therapeutic or diagnostic purposes.^[2]
- **Materials Science:** Researchers have explored the use of **N-Boc-iminodipropionic acid** and its derivatives in the synthesis of novel polymers and hydrogels.^[2] The functional handles allow for cross-linking, leading to materials with tailored properties for applications in drug delivery systems or tissue engineering.^[2]

- Neuroscience Research: Derivatives of this compound are used in neuroscience to synthesize probes and ligands for studying neurotransmitter systems and synaptic functions. [\[1\]](#)[\[2\]](#)

Safety and Handling

According to its classification, **N-Boc-iminodipropionic acid** is considered a hazardous substance requiring careful handling.

- Hazard Classifications: Eye Irritant (Category 2), Skin Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system).
- GHS Signal Word: Warning.
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Measures: Standard laboratory personal protective equipment (PPE) should be worn, including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.

Conclusion

N-Boc-iminodipropionic acid is a synthetically versatile and commercially available building block of significant value to the scientific community. Its well-defined structure, featuring a stable Boc-protected amine and two carboxylic acid handles, provides a reliable platform for constructing complex molecules. From its role as a linker in advanced drug development to its use in peptide synthesis and materials science, this compound facilitates innovation across multiple disciplines. A thorough understanding of its properties, synthesis, and handling is essential for leveraging its full potential in research and development.

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